Safeguarding Researchers: A Comprehensive Guide to Handling BMS-665053

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Compound of Interest

Compound Name:	*BMS-665053*
CAS No.:	*1173435-64-7*
Cat. No.:	*B606241*

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For Immediate Implementation: This document provides crucial safety and logistical guidance for laboratory personnel handling the corticotropin-releasing factor-1 (CRF1) receptor antagonist, **BMS-665053**. Adherence to these protocols is essential for ensuring personal safety and maintaining experimental integrity.

BMS-665053 is a potent, selective, and orally bioavailable pyrazinone-containing antagonist of the CRF1 receptor.[1][2] While specific hazard data for this compound is not readily available, its nature as a bioactive small molecule necessitates stringent handling procedures to minimize exposure risk. The following guidelines are based on best practices for managing research chemicals of this class.

Key Compound Information

A summary of the essential chemical and storage data for **BMS-665053** is provided below.

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Property	Value	Source
Chemical Name	(S)-5-Chloro-1-(1-cyclopropylethyl)-3-(2,6-dichloro-4-(difluoromethoxy)phenylamino) -pyrazin-2(1H)-one	Sigma-Aldrich
CAS Number	1173435-64-7	Sigma-Aldrich[1]
Molecular Formula	C16H14Cl3F2N3O2	Sigma-Aldrich[1]
Molecular Weight	424.66 g/mol	Sigma-Aldrich[1]
Appearance	White to light brown powder	Sigma-Aldrich[1]
Storage Temperature	Room temperature	Sigma-Aldrich, MedchemExpress[1][2]
Solubility	DMSO (20 mg/mL, clear)	Sigma-Aldrich[1]
Storage Class	13 - Non Combustible Solids	Sigma-Aldrich[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **BMS-665053** in solid or solution form. This represents a standard Level D protection, suitable for nuisance contamination risk. [3]

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PPE Category	Item	Specification
Eye Protection	Safety glasses or chemical splash goggles	ANSI Z87.1-compliant
Hand Protection	Nitrile gloves	Chemical-resistant, disposable
Body Protection	Laboratory coat	Full-length, buttoned
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified respirator if creating aerosols or handling large quantities.	NIOSH-approved, as needed

Operational and Disposal Plans

A systematic approach to handling **BMS-665053** from receipt to disposal is critical for safety.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verification: Confirm that the compound name and CAS number on the label match the order details.
- Storage: Store the container in a designated, well-ventilated area at room temperature, away from incompatible materials.[1][2]

Handling and Experimental Use

- Preparation: Before handling, ensure the work area (e.g., chemical fume hood, balance enclosure) is clean and uncluttered. Don all required PPE.
- Weighing:
  - Perform all weighing operations within a balance enclosure or a chemical fume hood to minimize the risk of inhaling fine powder.

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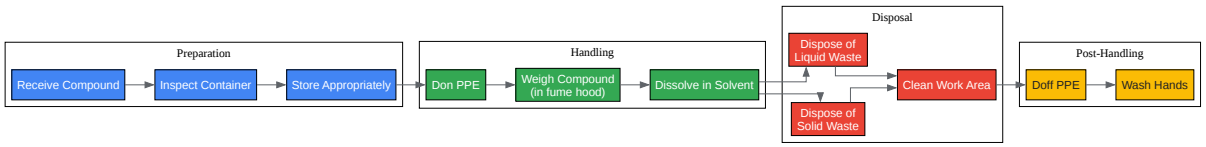
  - Use a dedicated, clean spatula for transferring the solid compound.
  - Close the primary container immediately after dispensing.
- Dissolution:
  - Add the solvent (e.g., DMSO) to the weighed compound slowly and carefully to avoid splashing.
  - If necessary, sonicate or vortex the mixture to ensure complete dissolution. Keep the vial capped during this process.
- Post-Handling:
  - Clean all equipment and the work surface thoroughly after use.
  - Dispose of all contaminated disposables as chemical waste.
  - Remove gloves and lab coat before leaving the laboratory area. Wash hands thoroughly with soap and water.

Disposal Plan

- Solid Waste: All disposable materials that have come into contact with **BMS-665053**, including pipette tips, microfuge tubes, and gloves, must be disposed of in a designated hazardous chemical waste container.
- Liquid Waste: Unused solutions of **BMS-665053** should be collected in a clearly labeled hazardous waste container for liquid organic waste. Do not pour down the drain.
- Empty Containers: The original container, once empty, should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of as non-hazardous waste.

Safe Handling Workflow

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Caption: Workflow for the safe handling of **BMS-665053**.

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